

An In-depth Technical Guide to the Industrial Applications of Di-Sec-Butylamine

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Compound of Interest

Compound Name: *Di-Sec-butylamine*

Cat. No.: *B1584033*

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Abstract

Di-sec-butylamine (DSBA), a secondary aliphatic amine characterized by its branched sec-butyl groups, is a versatile chemical intermediate with significant industrial applications. Its unique structure, which imparts both steric hindrance and nucleophilicity, makes it a valuable precursor in the synthesis of a wide array of specialty chemicals. This guide provides a comprehensive technical overview of the primary industrial uses of **di-sec-butylamine**, including its role in the production of agrochemicals, pharmaceuticals, rubber accelerators, corrosion inhibitors, surfactants, and polymers. Detailed experimental protocols, quantitative performance data, and process visualizations are presented to offer a thorough understanding of its practical applications for researchers and professionals in chemical and drug development.

Introduction to Di-Sec-Butylamine

Di-sec-butylamine, with the chemical formula $C_8H_{19}N$, is a secondary aliphatic amine where the nitrogen atom is bonded to two sec-butyl groups. This structure results in significant steric hindrance compared to linear amines, which moderates its reactivity in a way that can be advantageous for selective synthetic applications.^[1] It is a colorless to pale yellow liquid with a characteristic amine-like odor.^[1] As a weak base and a nucleophile, **di-sec-butylamine** readily reacts with electrophiles and forms salts with mineral acids.^[1] These properties make it a strategic building block in organic synthesis.

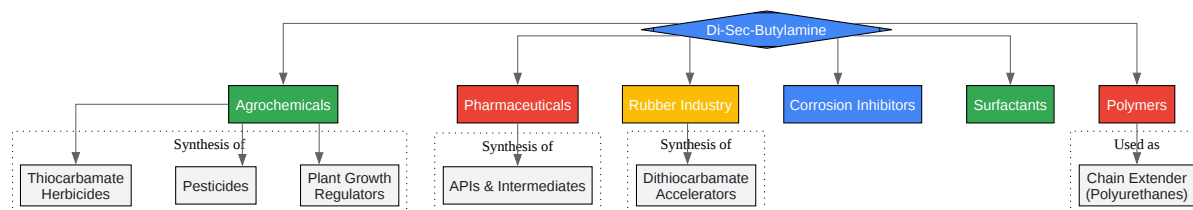
Physicochemical Properties of Di-Sec-Butylamine

A summary of the key physical and chemical properties of **di-sec-butylamine** is presented in Table 1. This data is crucial for its handling, storage, and application in various industrial processes.

Property	Value	References
Molecular Formula	C ₈ H ₁₉ N	[2]
Molecular Weight	129.24 g/mol	[2]
CAS Number	626-23-3	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Strong, amine-like	[1]
Boiling Point	134-137 °C	[3]
Melting Point	-70 °C	[3]
Density	0.753 g/mL at 25 °C	
Flash Point	19.1 °C	[3]
Solubility	Slightly soluble in water, miscible with most organic solvents.	[4]

Core Industrial Applications

Di-sec-butylamine serves as a critical intermediate in several key industrial sectors due to its unique chemical properties.



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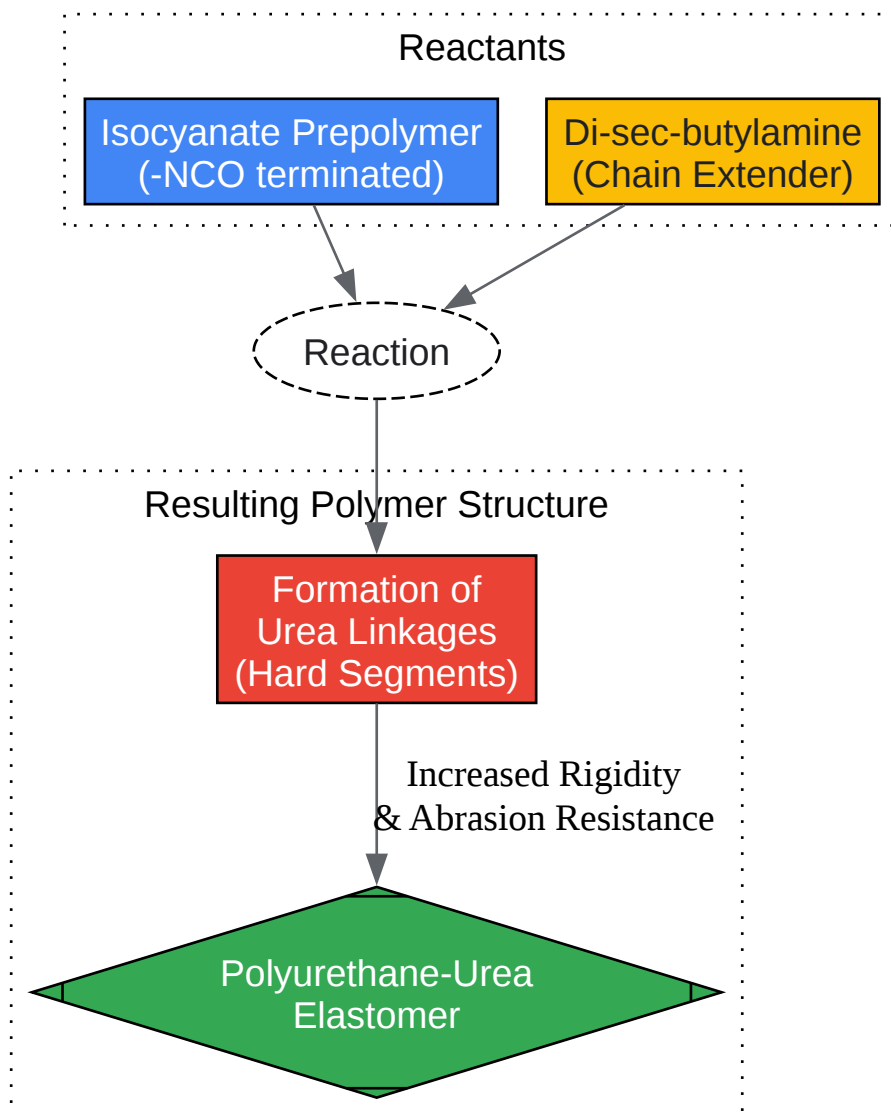
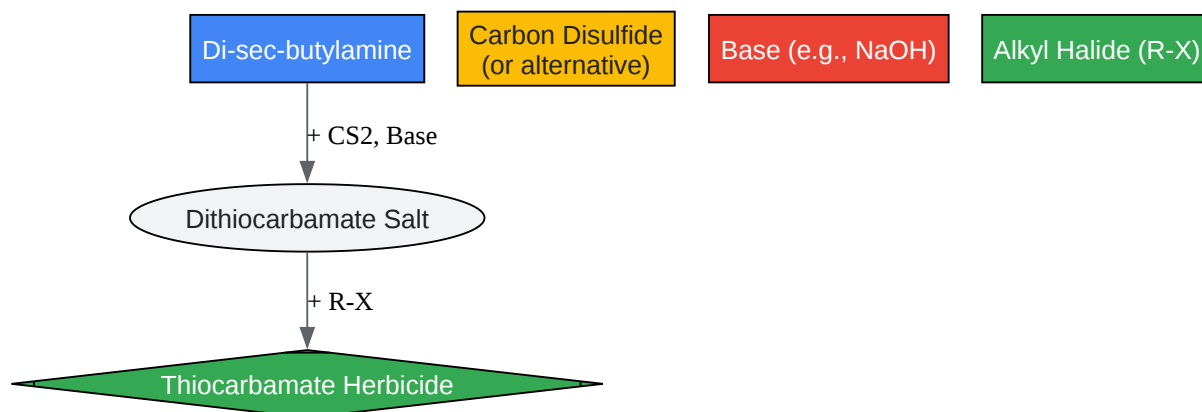
Figure 1: Core industrial applications of **Di-Sec-Butylamine**.

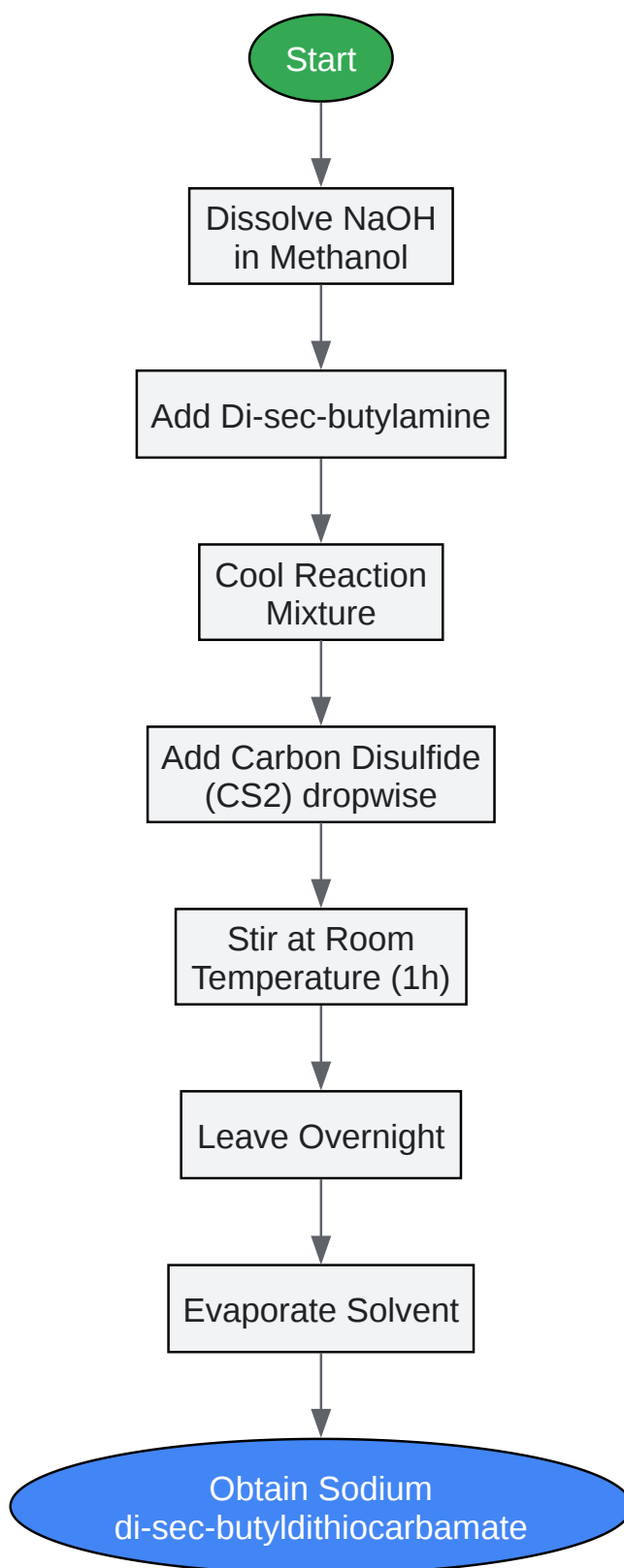
Agrochemicals

Di-sec-butylamine is a precursor for a variety of agrochemicals, including herbicides, pesticides, and plant growth regulators.[1][5][6] The branched sec-butyl groups can enhance the stability and environmental persistence of the final active ingredient.[1]

A significant application is in the synthesis of thiocarbamate herbicides, which are used to control weeds in various crops.[4] These herbicides function by inhibiting lipid synthesis in germinating plants.[7]

Example Synthesis: Thiocarbamates A general route to thiocarbamates involves the reaction of **di-sec-butylamine** with a carbonyl sulfide equivalent, followed by alkylation. A more direct industrial method is the carbonylation of amines.[8]





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